

# What are the physical and chemical properties of aluminum perchlorate?

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## Compound of Interest

Compound Name: Aluminum perchlorate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Aluminum Perchlorate**

## Introduction

**Aluminum perchlorate**, with the chemical formula  $\text{Al}(\text{ClO}_4)_3$ , is an inorganic salt of aluminum and perchloric acid.[1][2] It is a powerful oxidizing agent and finds significant applications in various fields, most notably as a component in solid rocket propellants to enhance combustion efficiency.[3][4] This compound typically exists in its hydrated forms, with the nonahydrate,  $\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}$ , being the most common.[1] All forms of **aluminum perchlorate** are white, hygroscopic solids that are highly soluble in water and some organic solvents.[1][2][3] This guide provides a comprehensive overview of the physical and chemical properties of **aluminum perchlorate**, its synthesis, and its thermal decomposition behavior, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

## Physical Properties

**Aluminum perchlorate**'s physical characteristics vary between its anhydrous and hydrated forms. The nonahydrate is the most commonly encountered form and has well-documented properties.[1] These properties are summarized in the tables below for easy comparison.

Table 1: Physical Properties of Anhydrous **Aluminum Perchlorate**

Property	Value
Molecular Formula	$\text{Al}(\text{ClO}_4)_3$
Molar Mass	325.33 g/mol [1][3][5][6]
Appearance	White solid[1]
Density	2.209 - 2.30 g/cm <sup>3</sup> [1][7][8]
Decomposition Temperature	147 - 427 °C[8]
Crystal Structure	Hexagonal[8]
Solubility	Soluble in water, diethyl ether; Insoluble in carbon tetrachloride[7][8]

Table 2: Physical Properties of **Aluminum Perchlorate** Hydrates

Property	Nonahydrate ( $\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}$ )	Hexahydrate ( $\text{Al}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$ )
Molar Mass	487.46 g/mol [1][9][10]	433.43 g/mol [11]
Appearance	White crystalline solid[1][3]	-
Melting Point	82 °C (with decomposition)[1][12]	120.8 °C[11]
Density	1.86 g/cm <sup>3</sup> [1]	2.02 g/cm <sup>3</sup> (at 20 °C)[11]
Crystal Structure	Trigonal[1]	-
Solubility in Water	180.4 g/100 mL (0 °C), 209.6 g/100 mL (25 °C)[1]	133 g/100 g of solvent (20 °C) [11]
Other Solubilities	Soluble in ethanol, alcohols, and acetone; Insoluble in chloroform and dichloromethane.[1][3]	-

## Chemical Properties and Reactivity

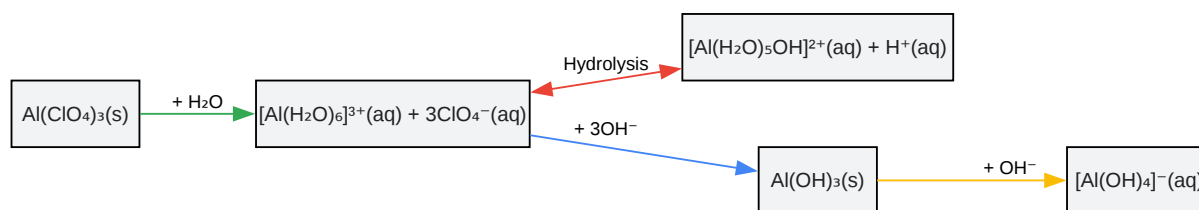
## Oxidizing Nature

**Aluminum perchlorate** is a strong oxidizing agent, a property attributed to the perchlorate anion ( $\text{ClO}_4^-$ ).<sup>[3][12]</sup> This characteristic makes it highly reactive, especially with organic compounds and reducing agents.<sup>[3][12]</sup> Its potent oxidizing nature is a key reason for its use in energetic materials and propellant formulations.<sup>[3][4]</sup>

## Aqueous Chemistry

In aqueous solutions, **aluminum perchlorate** dissociates into the hexaaquaaluminum(III) cation,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ , and perchlorate anions,  $\text{ClO}_4^-$ .<sup>[1][13]</sup> The  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$  cation undergoes partial hydrolysis, which makes the solution acidic. This equilibrium can be suppressed by the addition of an acid like perchloric acid.<sup>[1]</sup>

The addition of a base, such as sodium hydroxide, to an **aluminum perchlorate** solution will precipitate aluminum hydroxide,  $\text{Al}(\text{OH})_3$ .<sup>[1]</sup> With the further addition of excess base, this precipitate redissolves to form the tetrahydroxoaluminate ion,  $[\text{Al}(\text{OH})_4]^-$ .<sup>[1]</sup>



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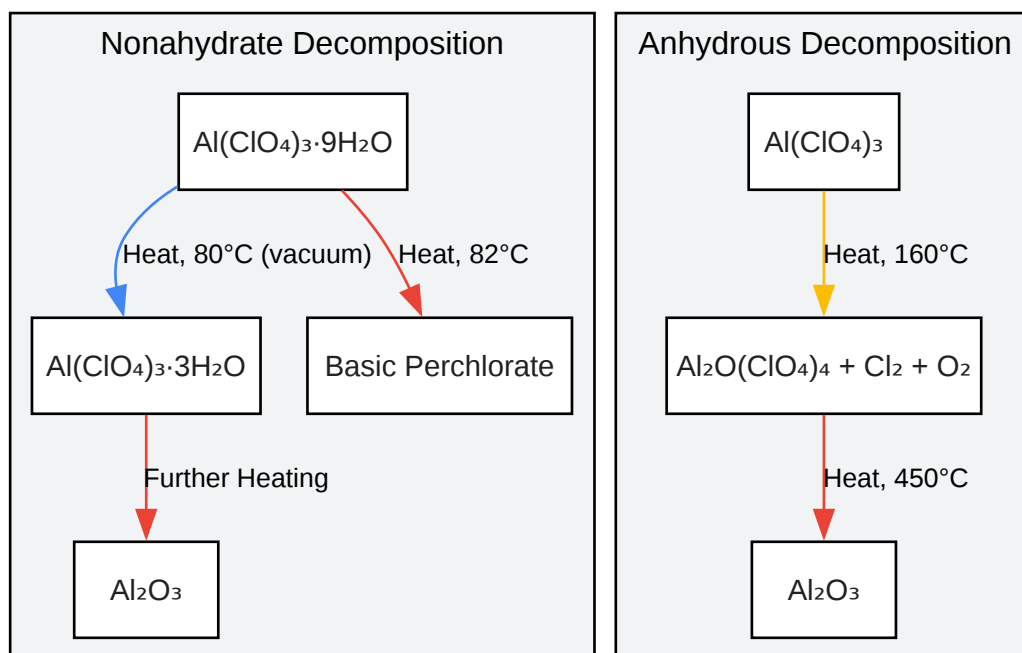
Caption: Aqueous reactions of **aluminum perchlorate**.

## Thermal Decomposition

The thermal stability of **aluminum perchlorate** is a critical property. The decomposition pathway depends on the degree of hydration and the heating conditions.

- Anhydrous  $\text{Al}(\text{ClO}_4)_3$ : When heated to 160 °C, it decomposes to form an oxyperchlorate,  $\text{Al}_2\text{O}(\text{ClO}_4)_4$ . Further heating to 450 °C results in the formation of aluminum oxide ( $\text{Al}_2\text{O}_3$ ), chlorine, and oxygen.<sup>[1]</sup>

- Nonahydrate  $\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}$ : Heating the nonahydrate at 82 °C leads to decomposition and the formation of a basic perchlorate.[1] However, heating at 80 °C under a vacuum yields the trihydrate.[1] Further heating of the trihydrate does not produce the anhydrous form but instead leads to decomposition into aluminum oxide.[1]



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Caption: Thermal decomposition pathways.

## Complex Formation

**Aluminum perchlorate** hydrates are soluble in various organic solvents and are used to form complexes with organic ligands such as pyridine, dimethyl sulfoxide (DMSO), and acetonitrile.[1] The hexakis(dimethyl sulfoxide)aluminum(III) perchlorate complex, --INVALID-LINK--<sub>3</sub>, is noted to be explosive.[1]

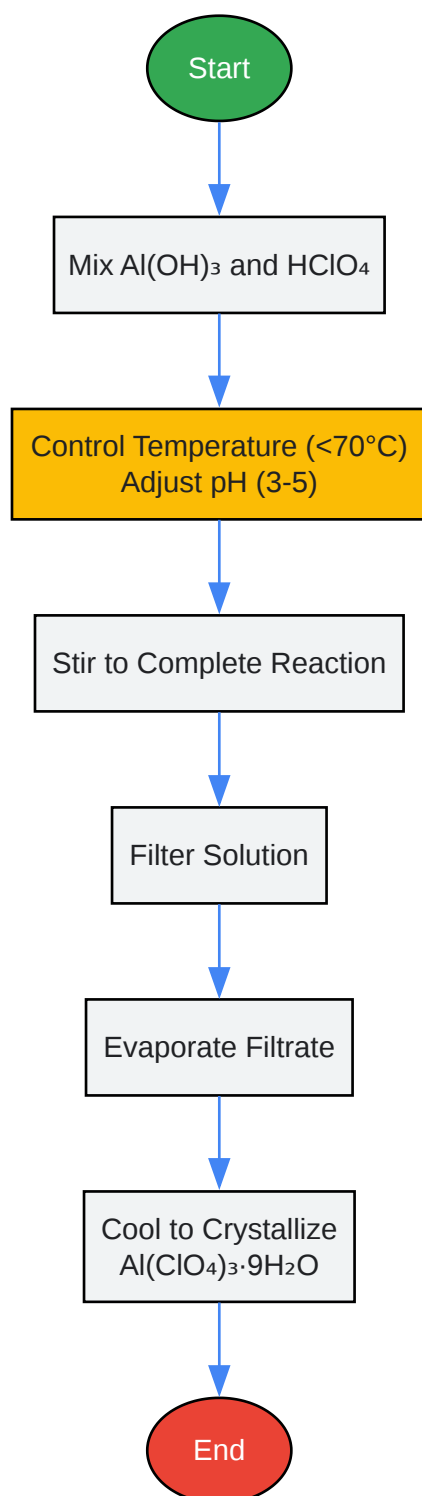
## Experimental Protocols

### Synthesis of Aluminum Perchlorate Nonahydrate

A common laboratory-scale synthesis involves the reaction of aluminum hydroxide with aqueous perchloric acid.[1][3]

## Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, carefully add a stoichiometric amount of aluminum hydroxide ( $\text{Al}(\text{OH})_3$ ) to a solution of perchloric acid ( $\text{HClO}_4$ ). The reaction is exothermic and should be controlled.[3]
- **Acid Addition:** Perchloric acid (e.g., 10-35% by mass) is added in batches to the aluminum hydroxide slurry until the pH of the mixture is between 3 and 5.[3][14] The reaction temperature should be maintained below  $70^\circ\text{C}$  to prevent uncontrolled boiling or decomposition.[3][14]
- **Reaction Completion:** The mixture is stirred until the aluminum hydroxide has completely reacted. The reaction is:  $\text{Al}(\text{OH})_3 + 3 \text{HClO}_4 \rightarrow \text{Al}(\text{ClO}_4)_3 + 3 \text{H}_2\text{O}$ . [1]
- **Crystallization:** The resulting solution is allowed to stand, typically overnight, and then filtered to remove any unreacted solids.[14] The filtrate is then concentrated by evaporation (often under vacuum) and cooled to induce crystallization of **aluminum perchlorate** nonahydrate,  $\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}$ . [3][14]



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Caption: Synthesis of **aluminum perchlorate** nonahydrate.

## Thermal Analysis by TGA/DSC

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are standard techniques to study the thermal decomposition of materials like **aluminum perchlorate**.[\[15\]](#)[\[16\]](#)[\[17\]](#)

General Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **aluminum perchlorate** is placed in an inert crucible (e.g., alumina).[\[18\]](#)
- **Instrument Setup:** The crucible is placed in the TGA/DSC instrument. The furnace is programmed with a specific heating rate (e.g., 5-20 °C/min) under a controlled atmosphere (e.g., dry air or nitrogen).[\[18\]](#)
- **Data Acquisition:** As the temperature increases, the TGA measures the change in mass of the sample, indicating dehydration or decomposition. The DSC measures the heat flow to or from the sample, identifying exothermic or endothermic events.
- **Data Analysis:** The resulting thermograms (mass vs. temperature and heat flow vs. temperature) are analyzed to determine decomposition temperatures, mass losses, and the enthalpy of reactions. Kinetic parameters, such as activation energy, can be calculated from data obtained at multiple heating rates.[\[15\]](#)[\[18\]](#)

## Safety and Hazards

**Aluminum perchlorate** is a hazardous substance that requires careful handling.

- **Oxidizer:** It is a strong oxidizer and may intensify fires.[\[19\]](#) Contact with combustible materials can lead to ignition.[\[19\]](#)[\[20\]](#)
- **Corrosive:** It causes severe skin burns and eye damage.[\[5\]](#)[\[20\]](#)[\[21\]](#) Inhalation can cause chemical burns to the respiratory tract.[\[21\]](#) Ingestion may cause severe and permanent damage to the digestive tract.[\[21\]](#)
- **Hygroscopic:** The material readily absorbs moisture from the air.[\[2\]](#)[\[7\]](#)[\[22\]](#)

GHS Hazard Statements: H272 (May intensify fire; oxidizer), H314 (Causes severe skin burns and eye damage).[\[5\]](#)

Appropriate personal protective equipment (PPE), including gloves, safety glasses with a face shield, and protective clothing, must be worn when handling this compound.[20][23] It should be stored in a cool, dry, well-ventilated area away from combustible materials.[19]

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